

# Standard Operating Procedure: Disposal of Mrt-92

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Mrt-92  
Cat. No.: B15542056

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This document provides a comprehensive guide for the proper disposal of **Mrt-92**, a potent and selective Smoothed (Smo) receptor inhibitor. Given the absence of specific public disposal information for **Mrt-92**, this procedure outlines a general methodology for the safe handling and disposal of research chemicals in accordance with standard laboratory safety protocols and hazardous waste regulations.

## Immediate Safety and Handling

Before disposal, it is crucial to handle **Mrt-92** with appropriate personal protective equipment (PPE). Always consult the Safety Data Sheet (SDS) if available. In its absence, treat the compound as potentially hazardous.

- Personal Protective Equipment (PPE): Wear nitrile gloves, a lab coat, and safety glasses.
- Ventilation: Handle **Mrt-92** in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or aerosols.

- **Spill Management:** In case of a spill, isolate the area. For solid spills, gently sweep or scoop the material into a designated waste container. For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container. Clean the spill area thoroughly.

## Step-by-Step Disposal Protocol

### Step 1: Waste Characterization

The first step in proper disposal is to characterize the waste. Since a specific SDS for **Mrt-92** is not readily available, a conservative approach must be taken. The U.S. Environmental Protection Agency (EPA) defines hazardous waste based on four characteristics: ignitability, corrosivity, reactivity, and toxicity.<sup>[1][2][3][4]</sup>

Experimental Protocol for Waste Characterization (if necessary and can be done safely):

- **Ignitability:** Assess if the waste has a flash point below 60°C (140°F).<sup>[2]</sup> For a novel compound like **Mrt-92**, assume it may be flammable, especially if dissolved in a flammable solvent.
- **Corrosivity:** Measure the pH of aqueous waste solutions. A pH less than or equal to 2, or greater than or equal to 12.5, indicates corrosivity.
- **Reactivity:** Determine if the waste is unstable, reacts violently with water, or generates toxic gases when mixed with water.
- **Toxicity:** Assume the compound is toxic. The P-list and U-list from the EPA provide classifications for acutely and generally toxic chemicals, respectively.

### Step 2: Waste Segregation

Proper segregation of chemical waste is critical to prevent dangerous reactions.

- **Solid Waste:** Collect solid **Mrt-92** waste, including contaminated consumables (e.g., weighing paper, gloves), in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Collect liquid waste containing **Mrt-92** (e.g., solutions in organic solvents) in a separate, compatible, and sealed hazardous waste container. Do not mix with incompatible

waste streams. For instance, halogenated and non-halogenated solvents should be collected separately.

- Sharps Waste: Any sharps contaminated with **Mrt-92** must be disposed of in a puncture-resistant sharps container.

### Step 3: Container Labeling

All waste containers must be accurately and clearly labeled.

- Use a "Hazardous Waste" label.
- The label must include:
  - The words "Hazardous Waste".
  - The full chemical name(s) of the contents (e.g., "**Mrt-92** in Methanol"). Avoid using abbreviations or chemical formulas.
  - The approximate concentration or percentage of each component.
  - The associated hazards (e.g., Flammable, Toxic).
  - The date when waste was first added to the container (accumulation start date).

### Step 4: Storage

Store waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.

- The SAA must be at or near the point of generation.
- Keep waste containers closed at all times, except when adding waste.
- Ensure secondary containment is used to prevent spills.
- Store incompatible waste streams separately. For example, keep acids away from bases and oxidizers away from flammable materials.

### Step 5: Disposal Request

Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Do not dispose of **Mrt-92** down the drain or in the regular trash.

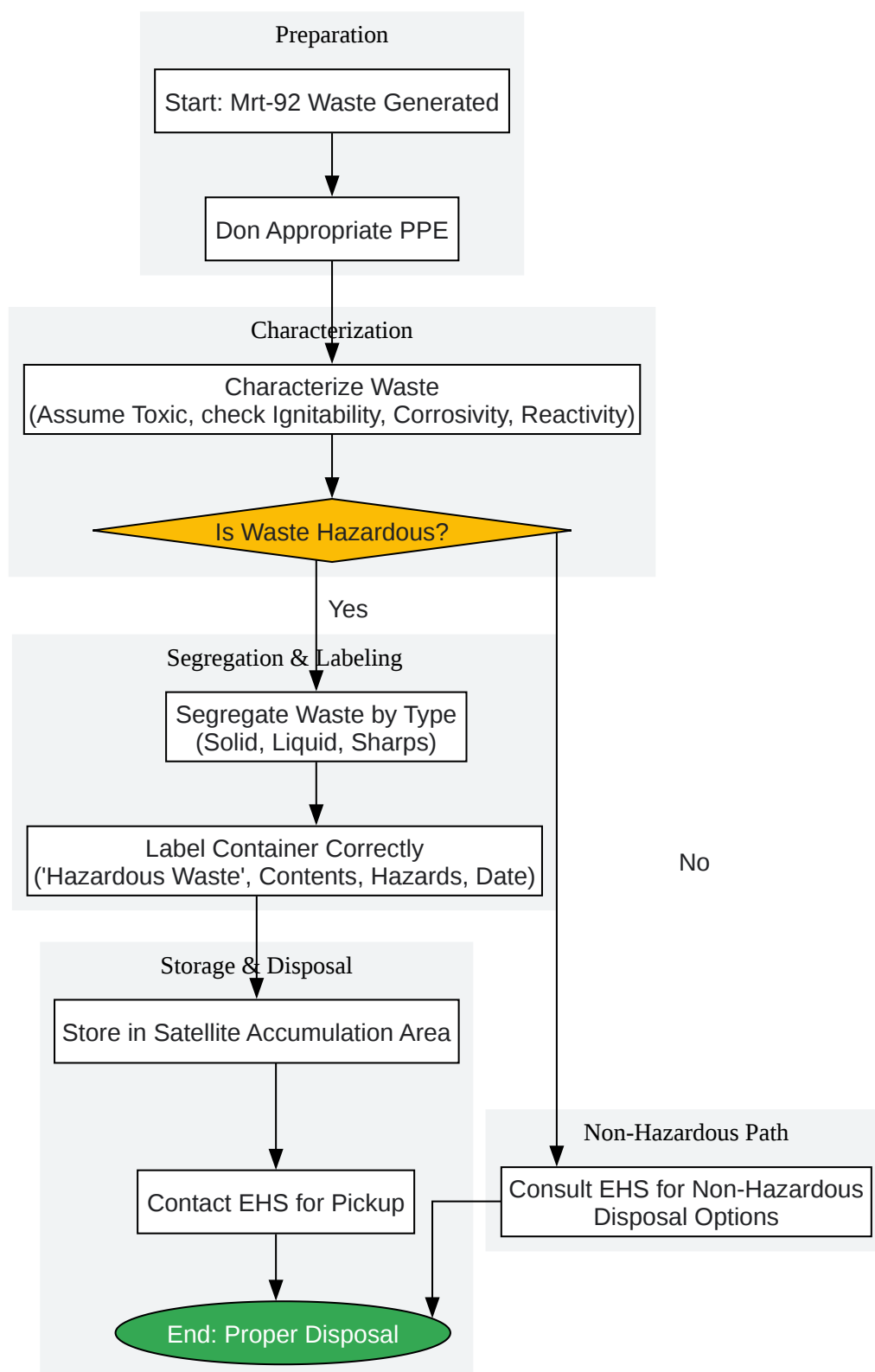
## Quantitative Data for General Chemical Waste

The following table summarizes key quantitative parameters for the classification and handling of hazardous chemical waste, based on EPA regulations.

Parameter	Guideline	Hazard Classification
Ignitability	Flash Point < 60°C (140°F)	Ignitable (D001)
Corrosivity	pH ≤ 2 or pH ≥ 12.5	Corrosive (D002)
Reactivity	Unstable, reacts with water, or generates toxic gases	Reactive (D003)
Toxicity	Contains contaminants at concentrations above regulatory limits	Toxic (D004 - D043)
Acute Hazardous Waste (P-list)	Accumulation Limit: 1 quart	Acutely Hazardous
General Hazardous Waste	Accumulation Limit: 55 gallons	Hazardous

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Mrt-92**.



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Caption: Workflow for the safe disposal of **Mrt-92**.

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## References

- [1. How to Determine and Manage Hazardous Chemical Waste in Your Lab | Lab Manager \[labmanager.com\]](#)
- [2. research.columbia.edu \[research.columbia.edu\]](#)
- [3. vanderbilt.edu \[vanderbilt.edu\]](#)
- [4. Identification of Hazardous Waste | Office of Clinical and Research Safety \[vumc.org\]](#)
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

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